

Personal protective equipment for handling Arachidic acid-d39

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Compound of Interest

Compound Name: Arachidic acid-d39

Cat. No.: B1382404

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This document provides essential safety and logistical information for handling **Arachidic acid-d39**, a deuterated form of a long-chain saturated fatty acid. While deuteration is key for its use as an internal standard or tracer in research, the fundamental safety and handling precautions are based on the properties of the parent compound, Arachidic acid.^{[1][2][3]}

Hazard Identification

Safety data sheets for the parent compound, Arachidic acid, present some variation in hazard classification. While some classify it as non-hazardous, others indicate potential for irritation.^[4]^[5] To ensure maximum safety, it is prudent to handle the compound as a potential irritant.

Hazard Type	Classification	Precautionary Statements
Skin Irritation	Potential Category 2[5][6]	H315: Causes skin irritation. P280: Wear protective gloves/protective clothing. P302+P352: IF ON SKIN: Wash with plenty of water.[6]
Eye Irritation	Potential Category 2A[5][6]	H319: Causes serious eye irritation. P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
Respiratory Irritation	Potential for single exposure[5]	H335: May cause respiratory irritation. P261: Avoid breathing dust.[5]

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is critical to mitigate risks of exposure.

Equipment	Specification	Purpose
Eye/Face Protection	Safety goggles with side-shields or a face shield.[7][8]	Protects against splashes and airborne solid particles.
Skin Protection	Nitrile or butyl rubber gloves and a lab coat.[7][8]	Prevents direct skin contact with the compound.
Respiratory Protection	Not required for normal handling in well-ventilated areas.[4][9] Use a NIOSH-approved respirator if dust or aerosols are generated.[4][5]	Prevents inhalation of dust, especially when weighing or transferring powder.

Operational Plan: Step-by-Step Guidance

This plan covers the key stages of handling **Arachidic acid-d39** from receipt to disposal.

Preparation and Handling

- Step 1: Review Safety Data: Before beginning work, review the Safety Data Sheet (SDS) for Arachidic acid.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Step 2: Engineering Controls: Handle the solid compound in a well-ventilated area, such as a chemical fume hood, especially when weighing or transferring, to minimize dust formation.[\[7\]](#)
- Step 3: Don PPE: Put on all required personal protective equipment, including a lab coat, safety goggles, and gloves.[\[7\]](#)
- Step 4: Handling the Compound:
 - **Arachidic acid-d39** is a solid at room temperature.[\[4\]](#)
 - Use spatulas or other appropriate tools to handle the solid. Avoid creating dust.[\[7\]](#)
 - If creating solutions, add the solid to the solvent slowly.
 - Keep containers tightly closed when not in use.[\[7\]](#)

Spill and Emergency Procedures

- Spill Cleanup:
 - For a small spill, mechanically pick up the solid material (sweep or scoop) and place it into a sealed, labeled container for waste disposal.[\[7\]](#)
 - Avoid generating dust during cleanup.
 - Clean the spill area with soap and water.
- First Aid:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.[6][9]
- Eye Contact: Immediately rinse the eyes cautiously with water for at least 15 minutes, removing contact lenses if possible.[6][9] If eye irritation persists, get medical advice.[6]
- Inhalation: Move the person to fresh air. If breathing is difficult or complaints arise, consult a doctor.[4][7]
- Ingestion: Clean the mouth with water and drink plenty of water afterwards. If symptoms persist, consult a doctor.[4][9]

Disposal Plan

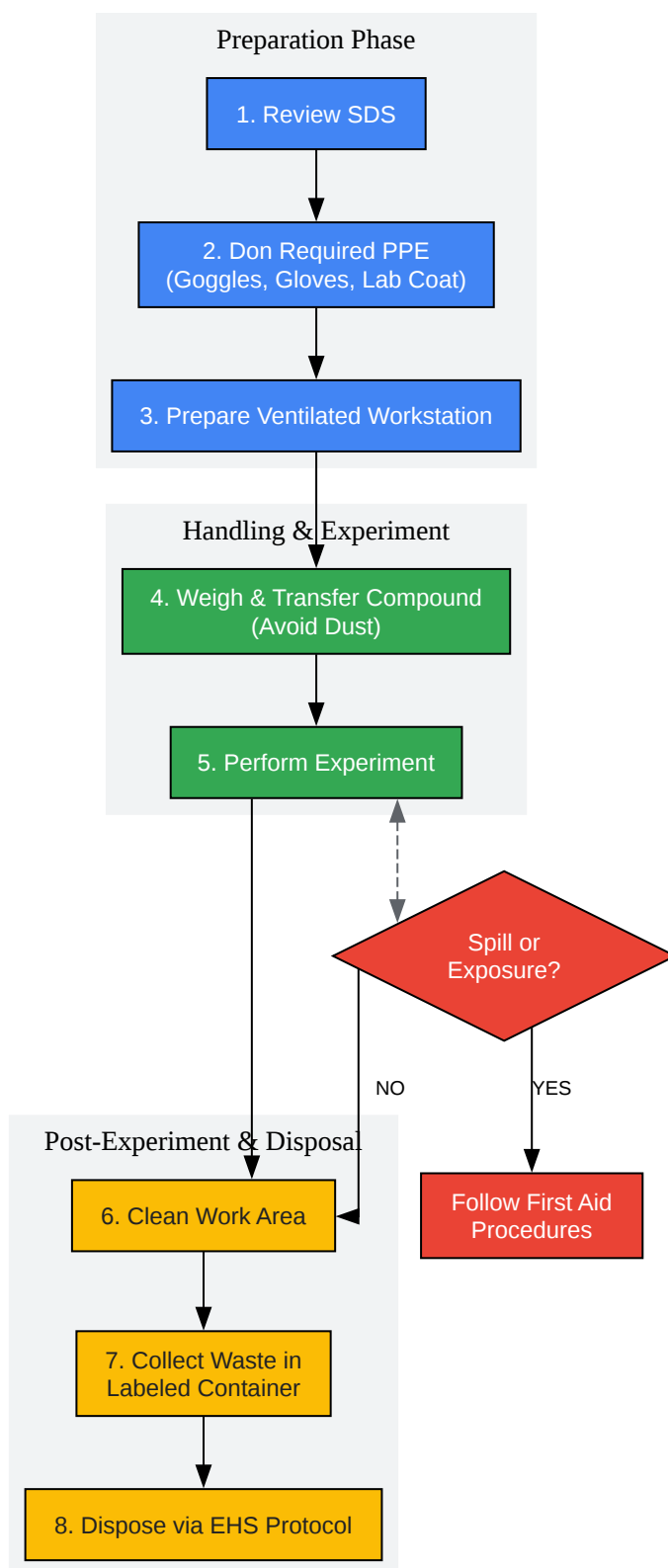
- Step 1: Waste Collection: Collect all waste material, including contaminated PPE and cleaning materials, in a suitable, sealed, and clearly labeled container.[7]
- Step 2: Regulatory Compliance: Dispose of the chemical waste in accordance with all local, state, and federal regulations. Do not let the product enter drains.
- Step 3: Deuterated Waste: While deuterium itself is not considered an environmental hazard, the compound should be disposed of as chemical waste.[10] Some institutions may have specific protocols for deuterated materials; consult your institution's environmental health and safety (EHS) office.

Physicochemical Data

This table summarizes key properties of the parent compound, Arachidic acid.

Property	Value
Physical State	Solid[4]
Appearance	White crystalline solid[11][12]
Molecular Formula	C ₂₀ H ₄₀ O ₂ (Arachidic Acid)
Molar Mass	312.53 g/mol (Arachidic Acid)[11]
Melting Point	74 - 77 °C (165.2 - 170.6 °F)[4][9][11]
Boiling Point	328 °C (622 °F) at 760 mmHg[9][11]
Flash Point	110 °C (230 °F)[4][11]
Solubility	Practically insoluble in water.[11][12]
Chemical Stability	Stable under normal conditions.[13]

Experimental Workflow



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